

Technical Support Center: Addressing Poor Reproducibility in LY203647 Assays

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Compound of Interest

Compound Name: LY203647

Cat. No.: B1675603

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For Researchers, Scientists, and Drug Development Professionals

This technical support center provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common issues encountered during the experimental evaluation of **LY203647**, a selective antagonist of the cysteinyl leukotriene D4 (LTD4) and E4 (LTE4) receptors. Our goal is to help you achieve more consistent and reproducible results in your assays.

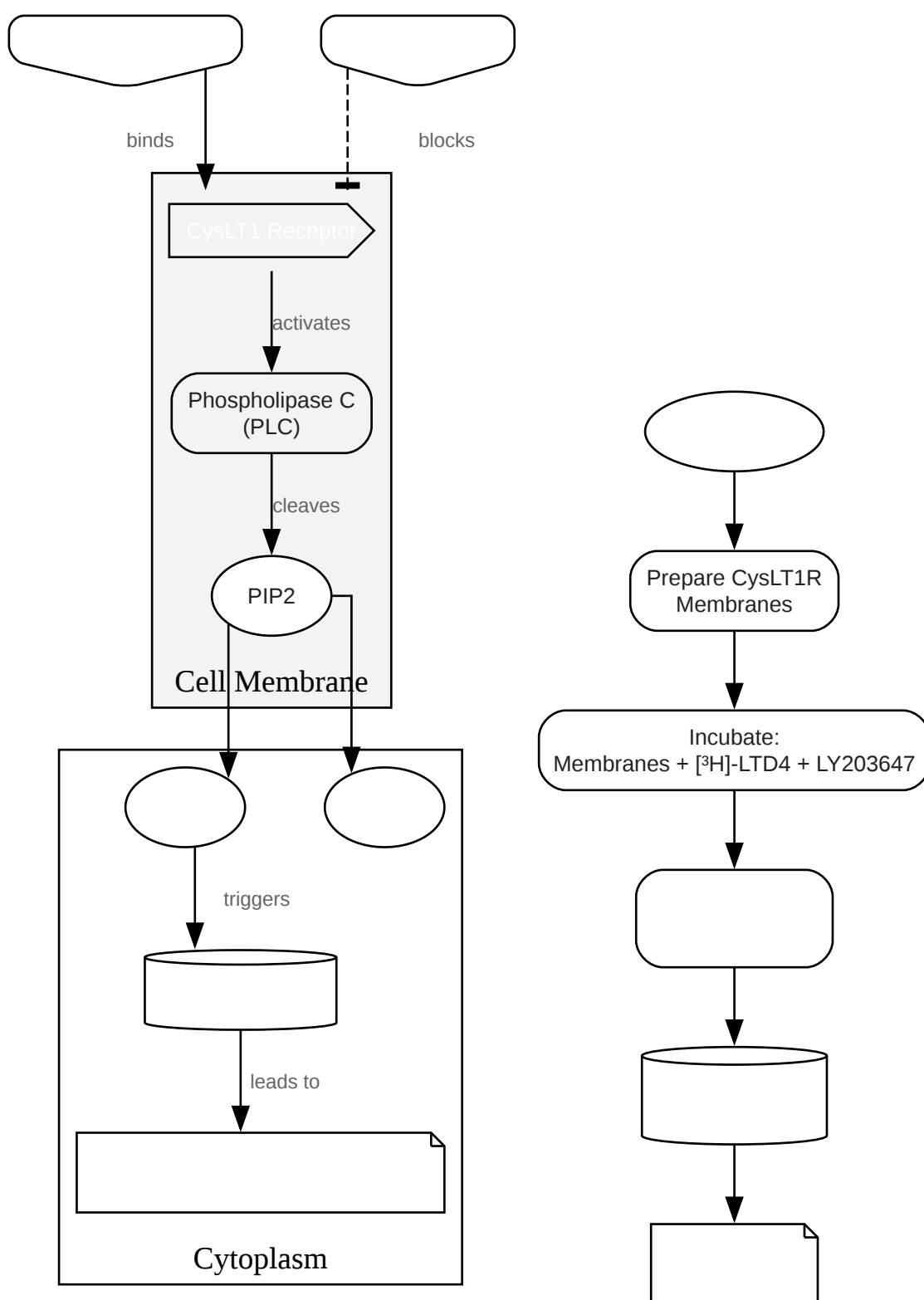
Understanding the Mechanism of Action of LY203647

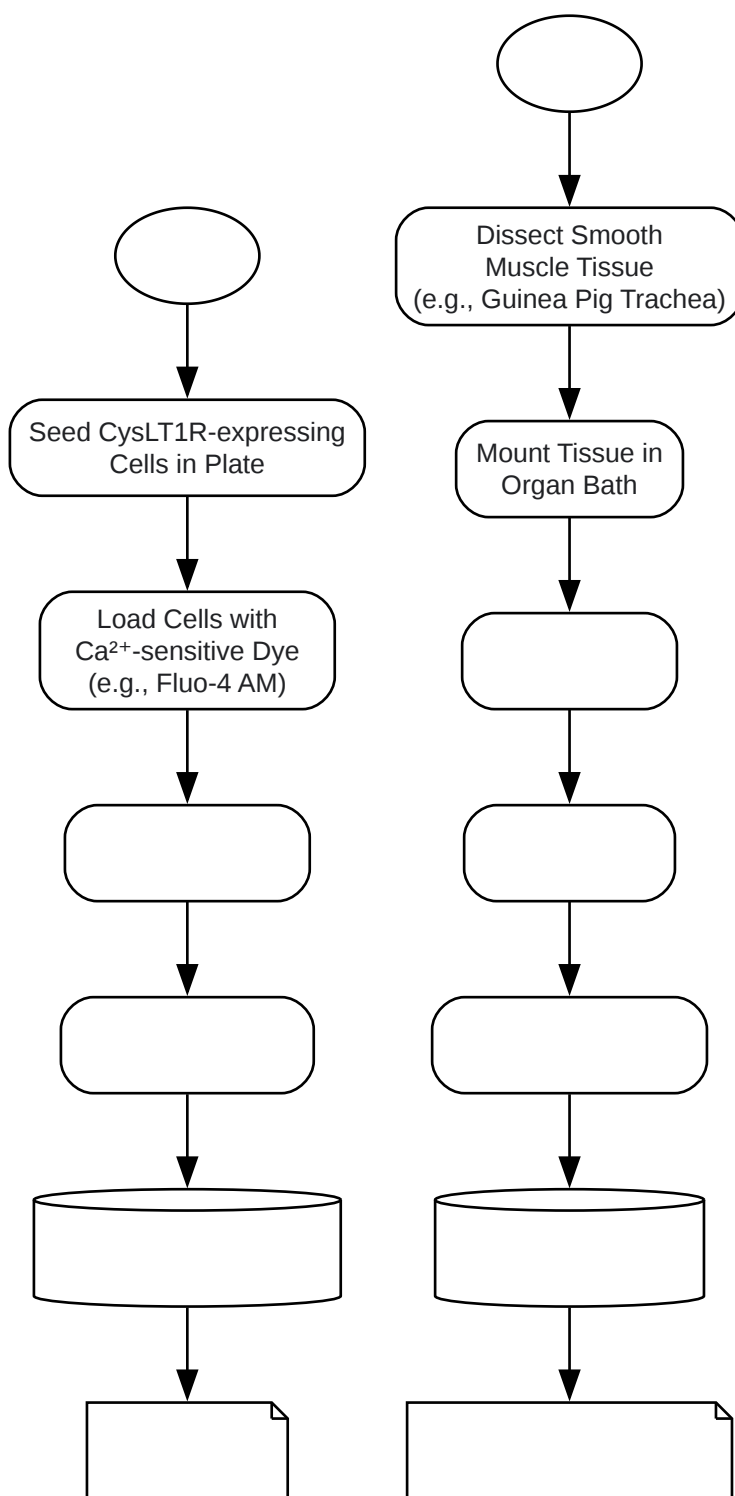
LY203647 is a competitive antagonist of the Cysteinyl Leukotriene Receptor 1 (CysLT1R). By binding to this receptor, it prevents the downstream signaling cascade initiated by the endogenous ligands LTD4 and LTE4. This signaling is crucial in inflammatory and allergic responses.

Cysteinyl Leukotriene Signaling Pathway

The binding of cysteinyl leukotrienes (LTC4, LTD4, LTE4) to the CysLT1 receptor, a Gq protein-coupled receptor (GPCR), activates Phospholipase C (PLC). PLC then cleaves phosphatidylinositol 4,5-bisphosphate (PIP2) into inositol trisphosphate (IP3) and diacylglycerol (DAG). IP3 binds to its receptor on the endoplasmic reticulum, triggering the release of stored calcium (Ca²⁺) into the cytoplasm. This increase in intracellular calcium is a key signaling event that leads to cellular responses such as smooth muscle contraction and inflammation.

LY203647 blocks the initial binding of LTD4 and LTE4 to the CysLT1 receptor, thereby inhibiting this entire cascade.





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